

FCNIrPic (CAS Number 665005-28-7): A Technical Guide for Advanced Optoelectronics

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Compound of Interest

Compound Name: **FCNIrPic**

Cat. No.: **B12537608**

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Introduction: **FCNIrPic**, with the CAS number 665005-28-7, is a high-purity organometallic complex of iridium(III). Its chemical name is Bis(3,5-difluoro-4-cyano-2-(2-pyridyl)phenyl-(2-carboxypyridyl)iridium(III). This phosphorescent blue dopant is a critical material in the fabrication of Organic Light-Emitting Diodes (OLEDs), contributing to the generation of highly efficient and stable blue light emission, a cornerstone for full-color displays and solid-state lighting applications. This technical guide provides an in-depth overview of its chemical properties, a detailed synthesis protocol, and its application in the fabrication of OLED devices, tailored for researchers and professionals in drug development and materials science.

Chemical and Photophysical Properties

FCNIrPic is a yellow crystalline powder at room temperature. Its molecular structure and key properties are summarized in the tables below. The data presented is compiled from various chemical suppliers and research publications.

Table 1: General and Chemical Properties of **FCNIrPic**

Property	Value
CAS Number	665005-28-7
Synonyms	Bis(3,5-difluoro-4-cyano-2-(2-pyridyl)phenyl-(2-carboxypyridyl)iridium(III)
Molecular Formula	C ₃₀ H ₁₄ F ₄ IrN ₅ O ₂
Molecular Weight	744.68 g/mol [1] [2]
Purity	>99% (HPLC) [1] [2]
Thermal Stability (TGA)	>300 °C (0.5% weight loss) [1] [2]

Table 2: Photophysical Properties of **FCNIrPic**

Property	Value	Conditions
UV Absorption (λ_{max})	249 nm, 281 nm [1] [2]	In CH ₂ Cl ₂
Photoluminescence (PL) Emission (λ_{em})	463 nm [1] [2]	In CH ₂ Cl ₂

Synthesis Protocol

The synthesis of **FCNIrPic**, like other similar iridium(III) complexes, is typically a two-step process. The following is a representative experimental protocol adapted from established methods for similar compounds.

Step 1: Synthesis of the Dichloro-Bridged Iridium Dimer

This initial step involves the cyclometalation of the iridium center with the fluorinated and cyanated phenylpyridine ligand.

- Reactants: Iridium(III) chloride hydrate (IrCl₃·nH₂O) and 2-(3,5-difluoro-4-cyanophenyl)pyridine.
- Solvent: A mixture of 2-ethoxyethanol and water (typically in a 3:1 v/v ratio).

- Procedure:

- Iridium(III) chloride hydrate and a slight excess of the 2-(3,5-difluoro-4-cyanophenyl)pyridine ligand are added to the solvent mixture.
- The reaction mixture is refluxed under an inert atmosphere (e.g., nitrogen or argon) for approximately 12-24 hours.
- During the reaction, the color of the solution will change, and a precipitate, the dichloro-bridged iridium dimer, will form.
- After cooling to room temperature, the precipitate is collected by filtration, washed with methanol and diethyl ether, and then dried under vacuum.

Step 2: Formation of the Final **FCNIrPic** Complex

The second step involves the reaction of the dimer with the ancillary picolinic acid ligand.

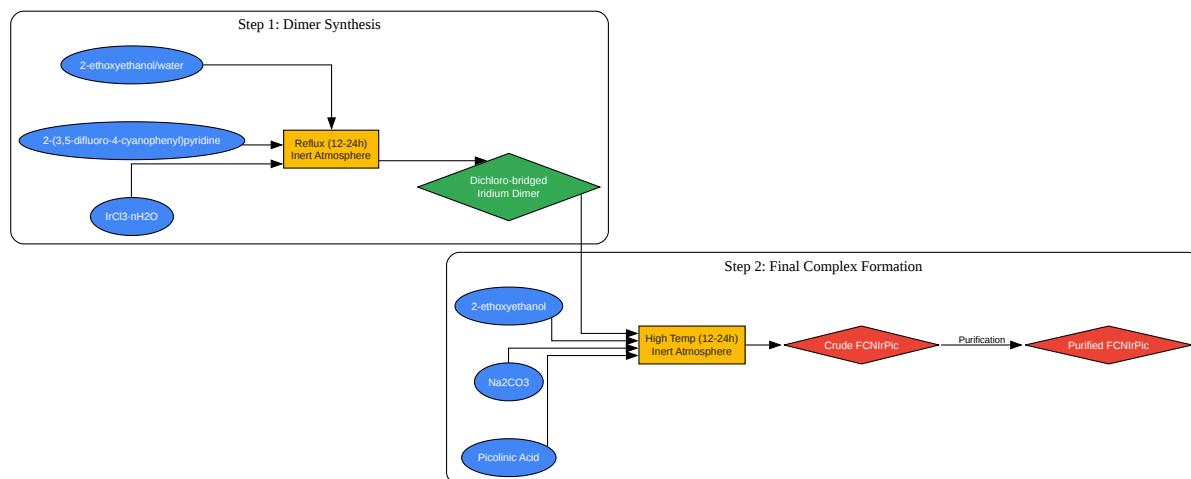
- Reactants: The dichloro-bridged iridium dimer from Step 1 and picolinic acid.

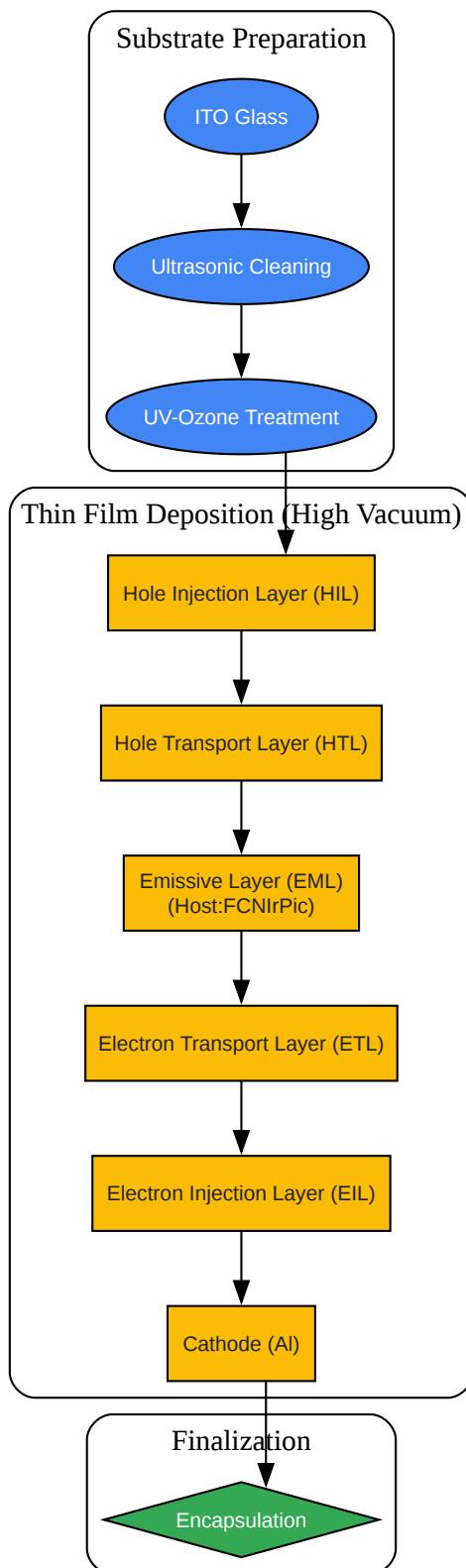
- Solvent: A high-boiling point solvent such as 2-ethoxyethanol or glycerol.

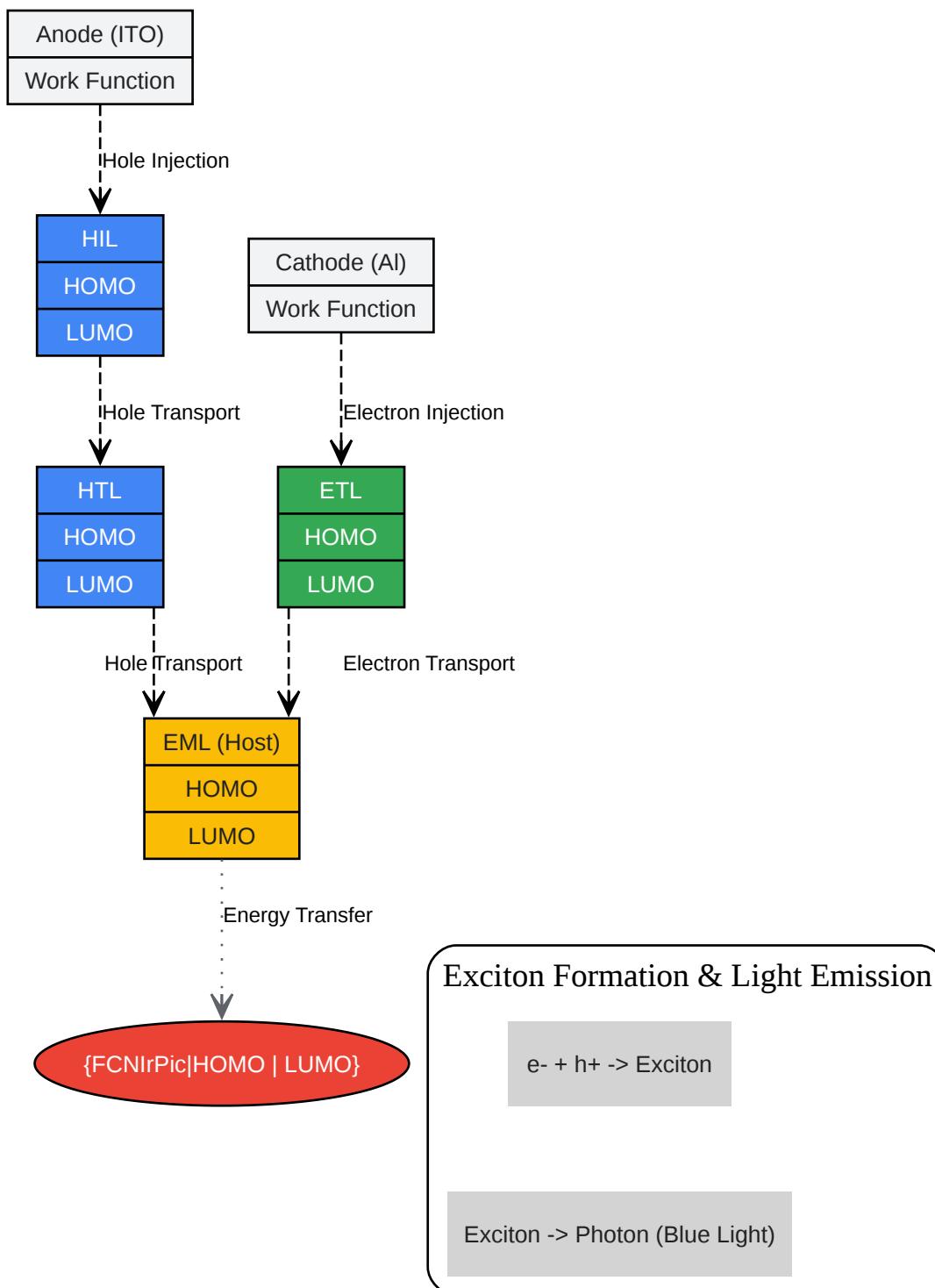
- Procedure:

- The dichloro-bridged iridium dimer and an excess of picolinic acid are suspended in the solvent.
- A base, such as sodium carbonate (Na_2CO_3), is added to facilitate the reaction.
- The mixture is heated to a high temperature (e.g., 150-200 °C) and stirred for 12-24 hours under an inert atmosphere.
- The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled, and the crude product is precipitated by adding water.

- The crude product is collected by filtration and purified by column chromatography on silica gel, followed by recrystallization or sublimation to yield high-purity **FCNlIrPic**.





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